

Application Notes and Protocols: GSK-2250665A IFN γ ELISA Assay

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Compound of Interest

Compound Name: GSK-2250665A

Cat. No.: B15545204

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Introduction

GSK-2250665A is a potent and selective inhibitor of Interleukin-2-inducible T-cell kinase (Itk), a critical enzyme in the T-cell receptor signaling pathway.^{[1][2][3]} By inhibiting Itk, **GSK-2250665A** effectively suppresses the production of pro-inflammatory cytokines, including Interferon-gamma (IFN γ), from T-cells and peripheral blood mononuclear cells (PBMCs).^{[1][2][3]} This application note provides a detailed protocol for a sandwich Enzyme-Linked Immunosorbent Assay (ELISA) to quantify the inhibitory effect of **GSK-2250665A** on IFN γ production in stimulated human PBMCs.

Principle of the Assay

This assay employs a quantitative sandwich ELISA technique. A capture antibody specific for human IFN γ is pre-coated onto a 96-well microplate. Standards, controls, and samples (cell culture supernatants) are pipetted into the wells, and any IFN γ present is bound by the immobilized antibody. After washing away any unbound substances, a biotin-conjugated antibody specific for human IFN γ is added to the wells. Following a wash to remove unbound biotin-conjugated antibody, a streptavidin-horseradish peroxidase (HRP) conjugate is added.

After another wash, a substrate solution is added to the wells, and color develops in proportion to the amount of IFN γ bound in the initial step. The color development is stopped, and the intensity of the color is measured. By comparing the optical density of the samples to a standard curve, the concentration of IFN γ can be determined.

Data Presentation

Table 1: **GSK-2250665A** Inhibitory Activity

Compound	Target	pKi (nM)	pIC50 (IFN γ production in PBMCs)	Selectivity Profile
GSK-2250665A	Itk	9.2	7.3	Selective over Aurora B kinase (pIC50 = 6.4) and Btk (pIC50 = 6.5)

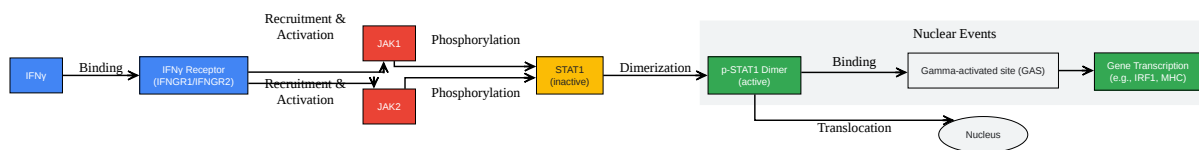
Data synthesized from publicly available information.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 2: Typical IFN γ ELISA Standard Curve

IFN γ Concentration (pg/mL)	Optical Density (450 nm)
1000	2.150
500	1.450
250	0.850
125	0.480
62.5	0.270
31.25	0.160
0	0.050

This is example data and a standard curve should be generated for each assay.

Signaling Pathway



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Caption: IFNγ signaling pathway illustrating the canonical JAK-STAT cascade.

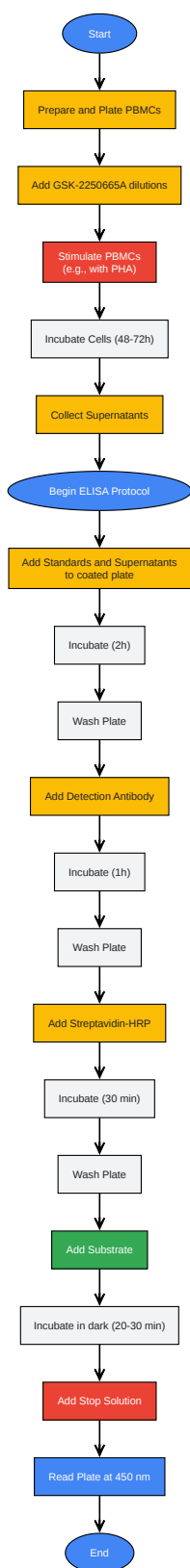
Experimental Protocols

Materials Required

- Human IFNγ ELISA Kit (containing capture antibody, detection antibody, standard, streptavidin-HRP, and substrate)
- **GSK-2250665A**
- Human Peripheral Blood Mononuclear Cells (PBMCs)
- RPMI-1640 cell culture medium
- Fetal Bovine Serum (FBS)
- Phytohemagglutinin (PHA) or anti-CD3/CD28 beads
- Dimethyl sulfoxide (DMSO)
- Phosphate Buffered Saline (PBS)
- Wash Buffer (0.05% Tween-20 in PBS)

- Stop Solution (e.g., 1 M H₂SO₄)
- 96-well ELISA plates
- CO₂ incubator
- Microplate reader capable of measuring absorbance at 450 nm

Experimental Workflow



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References

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- 2. Interferon gamma - Wikipedia [en.wikipedia.org]
- 3. m.youtube.com [m.youtube.com]
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